

An Overview of N-propyl-3-pyrrolidinemethanamine: Physicochemical Properties

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Compound of Interest

Compound Name: *N-propyl-3-pyrrolidinemethanamine*

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This technical guide provides the core physicochemical properties of **N-propyl-3-pyrrolidinemethanamine**. Due to the limited availability of published data on this specific compound, this document focuses on its molecular formula and weight derived from its chemical structure.

Molecular Characteristics

N-propyl-3-pyrrolidinemethanamine is a chemical compound whose structure consists of a pyrrolidine ring substituted at the third position with a methanamine group, which is itself N-substituted with a propyl group. While not widely documented in commercial or academic databases, its molecular formula and weight can be determined from its systematic name.

The table below summarizes the key quantitative data for **N-propyl-3-pyrrolidinemethanamine**.

Parameter	Value	Source
Molecular Formula	C ₉ H ₂₀ N ₂	Calculated
Molecular Weight	156.27 g/mol	[1]

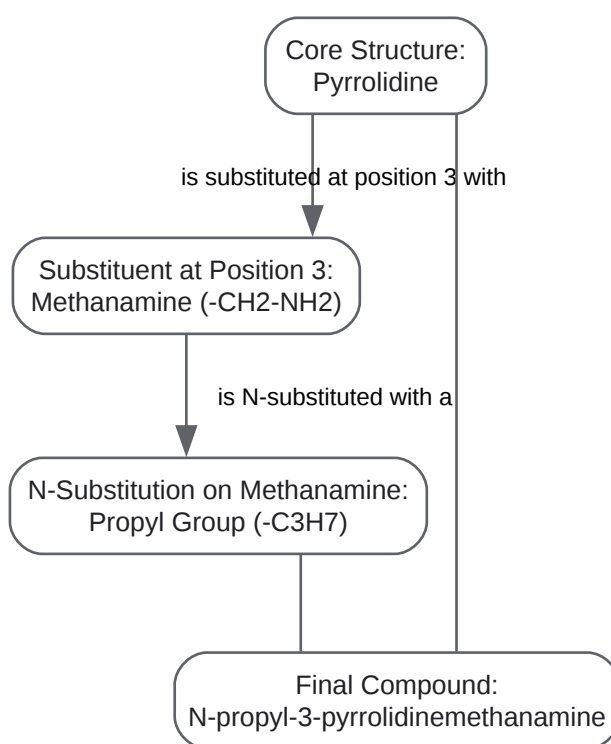
Note: The molecular formula and weight are based on the compound Methyl(propyl)(pyrrolidin-3-ylmethyl)amine, which is structurally analogous to **N-propyl-3-pyrrolidinemethanamine** and has a reported molecular weight of 156.27 and a molecular formula of C₉H₂₀N₂.^[1]

Experimental Data and Protocols

A comprehensive search of scientific literature and chemical databases did not yield any specific experimental protocols or studies for **N-propyl-3-pyrrolidinemethanamine**. Research on related compounds, such as various substituted pyrrolidines, is more extensive. For instance, N-substituted pyrrolidine derivatives are a subject of interest in medicinal chemistry.

Logical Relationship of Compound Naming

The naming convention of **N-propyl-3-pyrrolidinemethanamine** provides a logical pathway to understanding its structure, from which its properties can be derived.



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Caption: Logical derivation of **N-propyl-3-pyrrolidinemethanamine** structure.

Due to the lack of available research, diagrams for signaling pathways or detailed experimental workflows involving **N-propyl-3-pyrrolidinemethanamine** cannot be provided at this time. Researchers interested in this compound may need to rely on theoretical calculations and de novo experimental work.

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References

- 1. 1344010-70-3[Methyl(propyl)(pyrrolidin-3-ylmethyl)amine][BLDPharm [bldpharm.com]
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